

Comparative Efficacy of Fentrazamide and Other Rice Herbicides: A Data-Driven Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fentrazamide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the herbicidal efficacy of **Fentrazamide** with other commonly used herbicides in rice cultivation. The information is based on available experimental data to assist researchers and professionals in evaluating weed management strategies.

Introduction to Fentrazamide

Fentrazamide is a tetrazolinone herbicide used for weed control in rice.^[1] Its mode of action involves the inhibition of very-long-chain fatty acids (VLCFAs), which disrupts cell division in susceptible weeds.^[1] It is effective against a range of common rice weeds.

Comparative Efficacy Data

The following tables summarize the quantitative data from field trials comparing the performance of **Fentrazamide** with other commercial rice herbicides.

Table 1: Efficacy on *Echinochloa crus-galli* (Barnyard Grass) and Paddy Yield in Transplanted Rice

A study conducted during the kharif seasons of 2002 and 2003 evaluated the effectiveness of **Fentrazamide** and other herbicides in controlling *Echinochloa crus-galli*, the dominant weed in

the experimental fields.[2] Season-long weed competition resulted in a 56.3% reduction in paddy yield compared to the weed-free control.[2]

Herbicide	Application Rate (g a.i./ha)	Weed Control of E. crus-galli	Paddy Yield (t/ha)
Fentrazamide	105 - 120	Effective	At par with weed-free control
Butachlor	1500	Effective	At par with weed-free control
Pretilachlor	625	Effective	At par with weed-free control
Anilofos	400	Effective	At par with weed-free control
Unweeded Control	-	-	Significantly lower than treated plots
Weed-free Check	-	-	Highest yield

Source: Chhokar et al., 2006[2]

Table 2: Weed Control Spectrum of Fentrazamide in Transplanted and Direct-Seeded Rice

Trials have demonstrated that **Fentrazamide** is effective against a variety of weeds in both seedling-transplanted and direct-seeded rice fields. A control efficacy of over 89.6% with a persistence of 40 days was achieved when **Fentrazamide** was applied at 100-150 g a.i./ha during the 1.5-2.5 leaf-stage of barnyard grass.

Herbicide	Application Rate (g a.i./ha)	Controlled Weed Species	Comparative Efficacy
Fentrazamide	100 - 150	Echinochloa crus-galli, Leptochloa chinensis, Cyperus difformis, Lindernia procumbens, Monochoria vaginalis	Similar to Pretilachlor + Fenclorim and Butachlor; much better than Quinclorac
Pretilachlor + Fenclorim	Not specified	Not specified	Similar to Fentrazamide
Butachlor	Not specified	Not specified	Similar to Fentrazamide
Quinclorac	Not specified	Not specified	Less effective than Fentrazamide

Source: Based on data from a study on **Fentrazamide** application techniques.

Experimental Protocols

While detailed, replicable experimental protocols were not fully available in the reviewed literature, the following methodologies were reported in the key studies cited.

Study on Fentrazamide and Flufenacet in Transplanted Rice (Chhokar et al., 2006)

- Experimental Design: The study was conducted over two kharif seasons (2002 and 2003).
- Crop Establishment: Rice was transplanted.
- Dominant Weed: Echinochloa crus-galli was the predominant weed species.
- Treatments: **Fentrazamide** was applied at 105–120 g/ha and compared with flufenacet (120 g/ha), butachlor (1500 g/ha), pretilachlor (625 g/ha), and anilofos (400 g/ha). A weed-free check and an unweeded control were included for comparison.

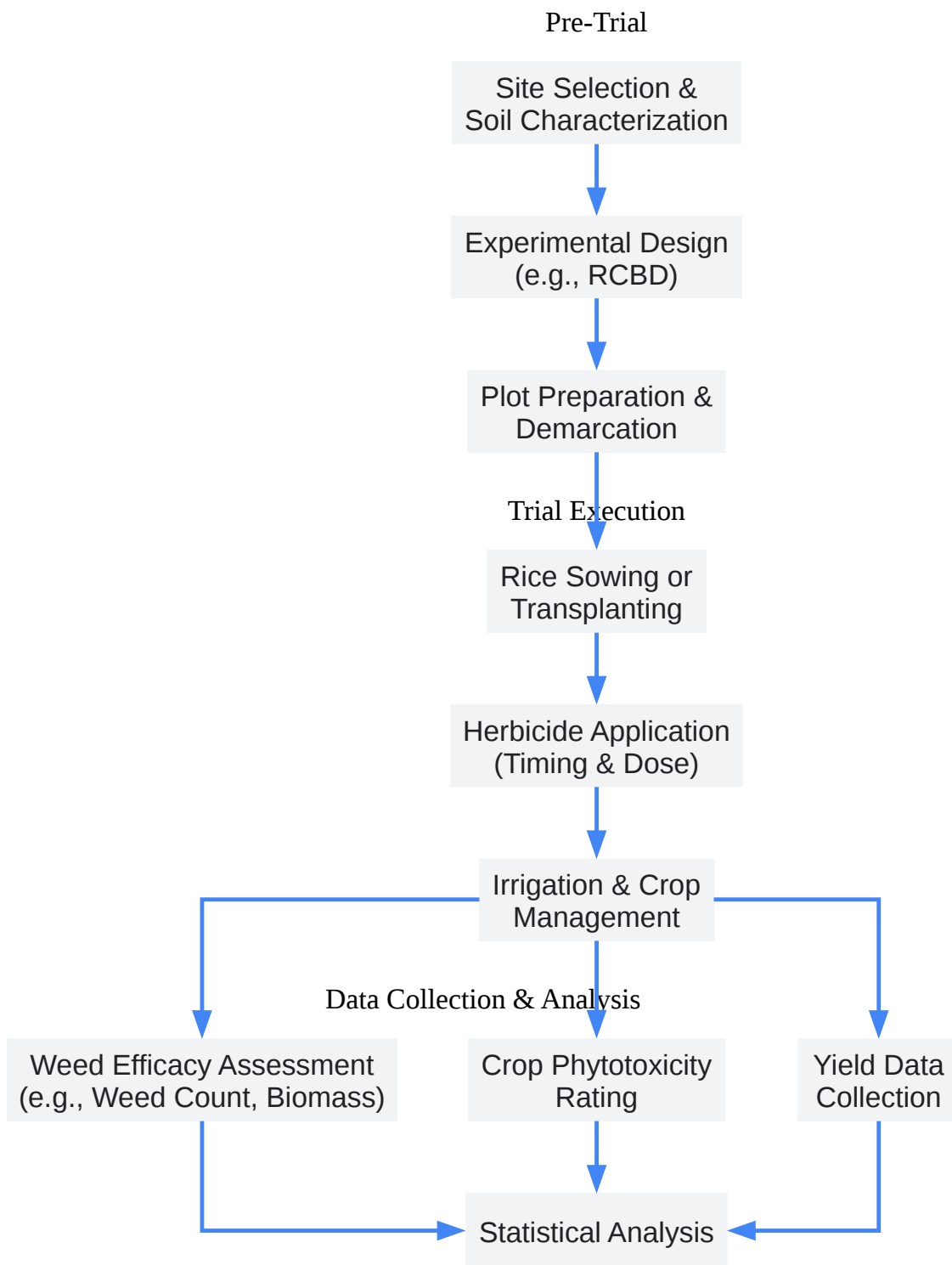
- Assessments: The efficacy of the herbicides on *E. crus-galli* and the final paddy yield were evaluated. Phytotoxicity was also observed, with higher doses of flufenacet (150 g/ha) showing toxicity to the rice crop, particularly in fine rice varieties compared to coarse ones.

Study on Fentrazamide Application Techniques

- Crop Establishment: The trials were conducted in both seedling-transplanted and direct-seeded rice fields.
- Application Timing: **Fentrazamide** was applied during the 1.5-2.5 leaf-stage of barnyard grass (*Echinochloa crus-galli*). Efficacy was noted to be greater at the 1.5 leaf stage.
- Application Method: Both spraying and broadcast application with soil were tested, with no significant difference observed between the two methods.
- Assessments: Weed control efficacy and persistence were recorded. Phytotoxicity to rice was also evaluated, with **Fentrazamide** found to be safe for rice at 200-250 g a.i./ha and having little phytotoxicity to direct-seeded rice at the 1.5 leaf stage.

Visualizations

The following diagrams illustrate a general experimental workflow for herbicide efficacy trials and the comparative weed control spectrum of **Fentrazamide**.



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Caption: General workflow for a rice herbicide efficacy trial.

Fentrazamide			Butachlor	Pretilachlor	Anilofos	Quinclorac
Echinochloa crus-galli Leptochloa chinensis	Cyperus difformis	Lindernia procumbens Monochoria vaginalis	Echinochloa crus-galli	Echinochloa crus-galli	Echinochloa crus-galli	General Weeds (Less effective than Fentrazamide)

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com